

Application Notes and Protocols for UK-59811 Hydrochloride

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Compound of Interest

Compound Name: *UK-59811 hydrochloride*

Cat. No.: *B10788784*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the use of **UK-59811 hydrochloride**, a potent blocker of the engineered bacterial voltage-gated calcium channel, CaVAb. The information presented here is intended to guide researchers in designing and executing experiments to characterize the activity of this and other potential channel-blocking compounds.

Introduction

UK-59811 hydrochloride is a dihydropyridine derivative that has been identified as a blocker of CaVAb, a site-directed mutant of the bacterial voltage-gated sodium channel NaVAb, which has been engineered to exhibit voltage-dependent calcium channel function. It serves as a valuable tool for studying the structure and function of voltage-gated calcium channels.

Physicochemical Properties

Property	Value
Chemical Name	3-Ethyl 5-methyl 4-(2-bromophenyl)-2-((2-(dimethylamino)ethoxy)methyl)-6-methyl-1,4-dihydropyridine-3,5-dicarboxylate hydrochloride
Molecular Formula	C ₂₂ H ₂₉ BrN ₂ O ₅ ·HCl
Molecular Weight	517.84 g/mol
Appearance	Crystalline solid
Purity	≥98% (as determined by HPLC)
Storage	Store at +4°C for short-term and -20°C for long-term.

Quantitative Data

The inhibitory activity of **UK-59811 hydrochloride** on CaVAb has been quantified using electrophysiological methods.

Parameter	Value	Channel Type	Method	Reference
IC ₅₀	194 nM	CaVAb	Electrophysiology	[1]

Experimental Protocols

Electrophysiological Characterization of CaVAb Block by UK-59811 Hydrochloride

This protocol describes the use of planar bilayer lipid membrane (BLM) electrophysiology to measure the blocking effect of **UK-59811 hydrochloride** on purified CaVAb channels.

Materials:

- Purified CaVAb protein

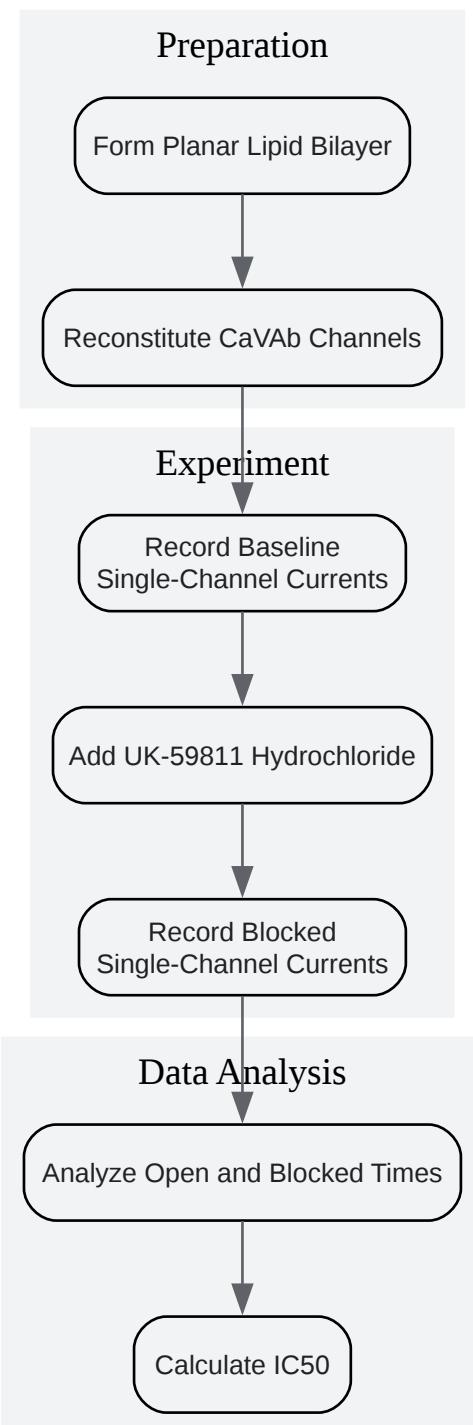
- DPhPC (1,2-diphytanoyl-sn-glycero-3-phosphocholine)
- n-decane
- Symmetric buffer solution: 150 mM NaCl, 10 mM HEPES, pH 7.0
- Recording solution: 150 mM NaCl, 50 mM CaCl₂, 10 mM HEPES, pH 7.0
- **UK-59811 hydrochloride** stock solution (e.g., 10 mM in DMSO)
- Planar bilayer lipid membrane setup with Ag/AgCl electrodes
- Low-noise patch-clamp amplifier
- Data acquisition and analysis software

Procedure:

- BLM Formation: Paint a solution of DPhPC in n-decane across a small aperture in a partition separating two chambers filled with the symmetric buffer solution to form a BLM.
- Channel Reconstitution: Add a small aliquot of purified CaVAb protein to one of the chambers (the cis chamber). Channels will spontaneously insert into the membrane.
- Baseline Recording: Apply a transmembrane potential (e.g., -100 mV) and record single-channel currents in the symmetric buffer.
- Buffer Exchange: Replace the symmetric buffer in both chambers with the recording solution containing 50 mM CaCl₂.
- Compound Application: Add **UK-59811 hydrochloride** to the cis chamber to achieve the desired final concentration.
- Data Acquisition: Record single-channel currents in the presence of the compound. The channel block will be observed as a reduction in the open probability of the channel.
- Data Analysis: Analyze the single-channel recordings to determine the open and blocked times. Calculate the fractional block at different concentrations of **UK-59811 hydrochloride**

and fit the data to a Hill equation to determine the IC₅₀.

Experimental Workflow:

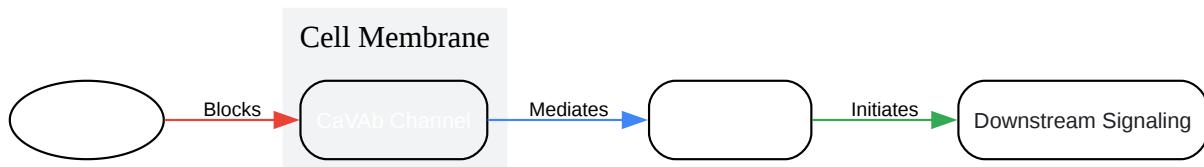


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Caption: Workflow for electrophysiological characterization of channel block.

Signaling Pathway

UK-59811 hydrochloride directly blocks the pore of the voltage-gated calcium channel CaVAb. This prevents the influx of calcium ions through the channel, which is a critical step in many signaling pathways.



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Caption: Mechanism of action of **UK-59811 hydrochloride**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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